

Alosetron-d3 Hydrochloride CAS number and molecular weight

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Compound of Interest

Compound Name: Alosetron-d3 Hydrochloride

Cat. No.: B1139259

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An In-depth Technical Guide to Alosetron-d3 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Alosetron-d3 Hydrochloride**, a deuterated analog of the potent and selective 5-HT₃ receptor antagonist, Alosetron. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, mechanism of action, and relevant technical data.

Core Compound Data

Alosetron-d3 Hydrochloride is a stable, isotopically labeled form of Alosetron Hydrochloride. The incorporation of deuterium atoms provides a heavier molecular weight, making it an ideal internal standard for pharmacokinetic studies and quantitative analysis by mass spectrometry.

Parameter	Value	Reference
CAS Number	1189919-71-8	[1] [2] [3] [4]
Molecular Weight	333.83 g/mol	[1] [2] [3] [5]
Molecular Formula	C ₁₇ H ₁₆ D ₃ CIN ₄ O	[1] [3] [5]

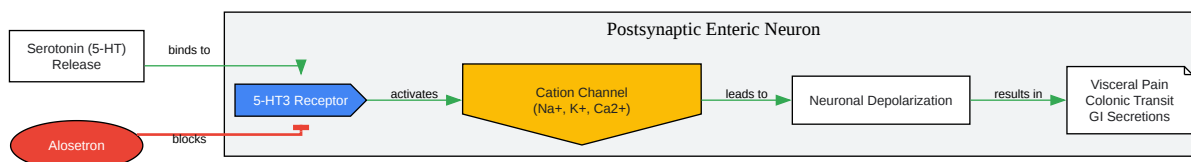
Mechanism of Action: 5-HT₃ Receptor Antagonism

Alosetron is a potent and selective antagonist of the serotonin 5-HT₃ receptor.[6] These receptors are ligand-gated ion channels located on enteric neurons in the gastrointestinal tract, as well as in other areas of the peripheral and central nervous systems.[6] The activation of 5-HT₃ receptors by serotonin (5-HT) leads to the opening of non-selective cation channels, resulting in neuronal depolarization. This process is integral to the regulation of visceral pain, colonic transit, and gastrointestinal secretions, all of which are key factors in the pathophysiology of Irritable Bowel Syndrome (IBS).[6]

By competitively blocking the 5-HT₃ receptor, Alosetron inhibits the downstream signaling cascade, thereby modulating the physiological responses associated with IBS.

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of Alosetron at the 5-HT₃ receptor.



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Caption: Mechanism of Alosetron at the 5-HT₃ receptor.

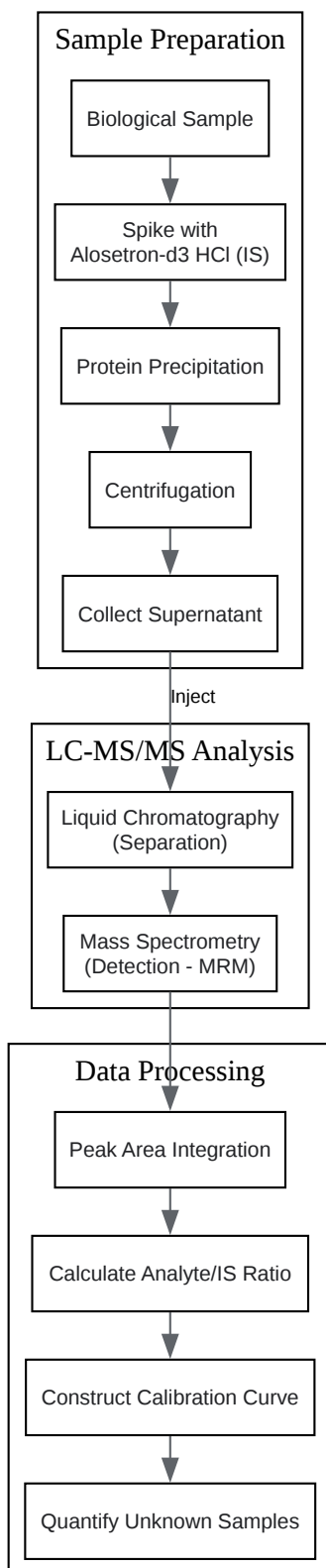
Experimental Protocols

While specific experimental protocols for **Alosetron-d3 Hydrochloride** are proprietary and application-dependent, its primary use as an internal standard in quantitative mass spectrometry (LC-MS/MS) follows a generalized workflow.

General LC-MS/MS Quantitative Analysis Workflow

- Sample Preparation:
 - Biological matrices (e.g., plasma, urine) are thawed and vortexed.
 - A known concentration of **Alosetron-d3 Hydrochloride** (internal standard) is spiked into the samples, calibrators, and quality control samples.
 - Protein precipitation is performed by adding a solvent such as acetonitrile, followed by vortexing and centrifugation to pellet the precipitated proteins.
 - The supernatant is transferred to a new plate or vial for analysis.
- Chromatographic Separation:
 - An aliquot of the supernatant is injected into a liquid chromatography system.
 - Separation of the analyte (Alosetron) and the internal standard (**Alosetron-d3 Hydrochloride**) is achieved on a suitable C18 analytical column.
 - A gradient elution with mobile phases, typically consisting of an aqueous component with a pH modifier (e.g., formic acid) and an organic component (e.g., acetonitrile or methanol), is employed.
- Mass Spectrometric Detection:
 - The column effluent is introduced into a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
 - Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both Alosetron and **Alosetron-d3 Hydrochloride** are monitored.
 - The peak area ratio of the analyte to the internal standard is calculated and used to construct a calibration curve.
 - The concentration of Alosetron in the unknown samples is determined from the calibration curve.

Experimental Workflow Diagram



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Caption: General workflow for quantitative analysis using LC-MS/MS.

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